

Application Notes and Protocols for Plant Growth Inhibition Assay Using Hadacidin

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Compound of Interest

Compound Name: *Hadacidin*

Cat. No.: *B1672590*

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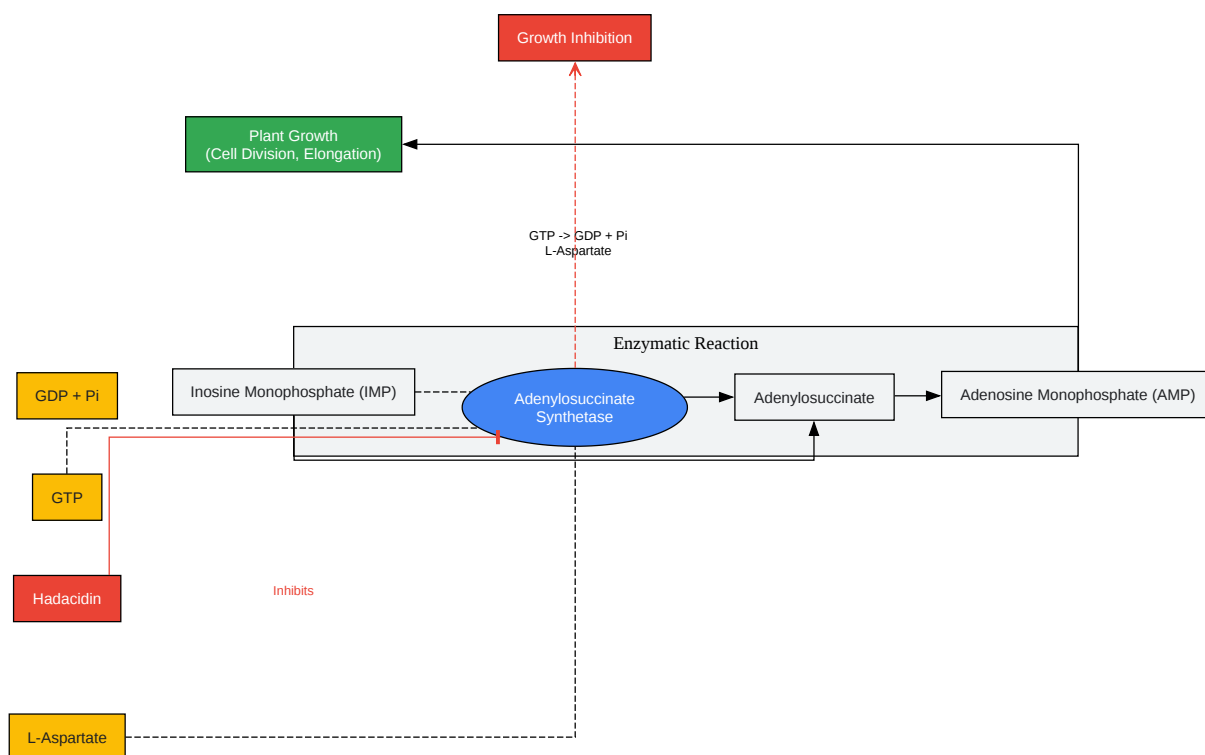
Introduction

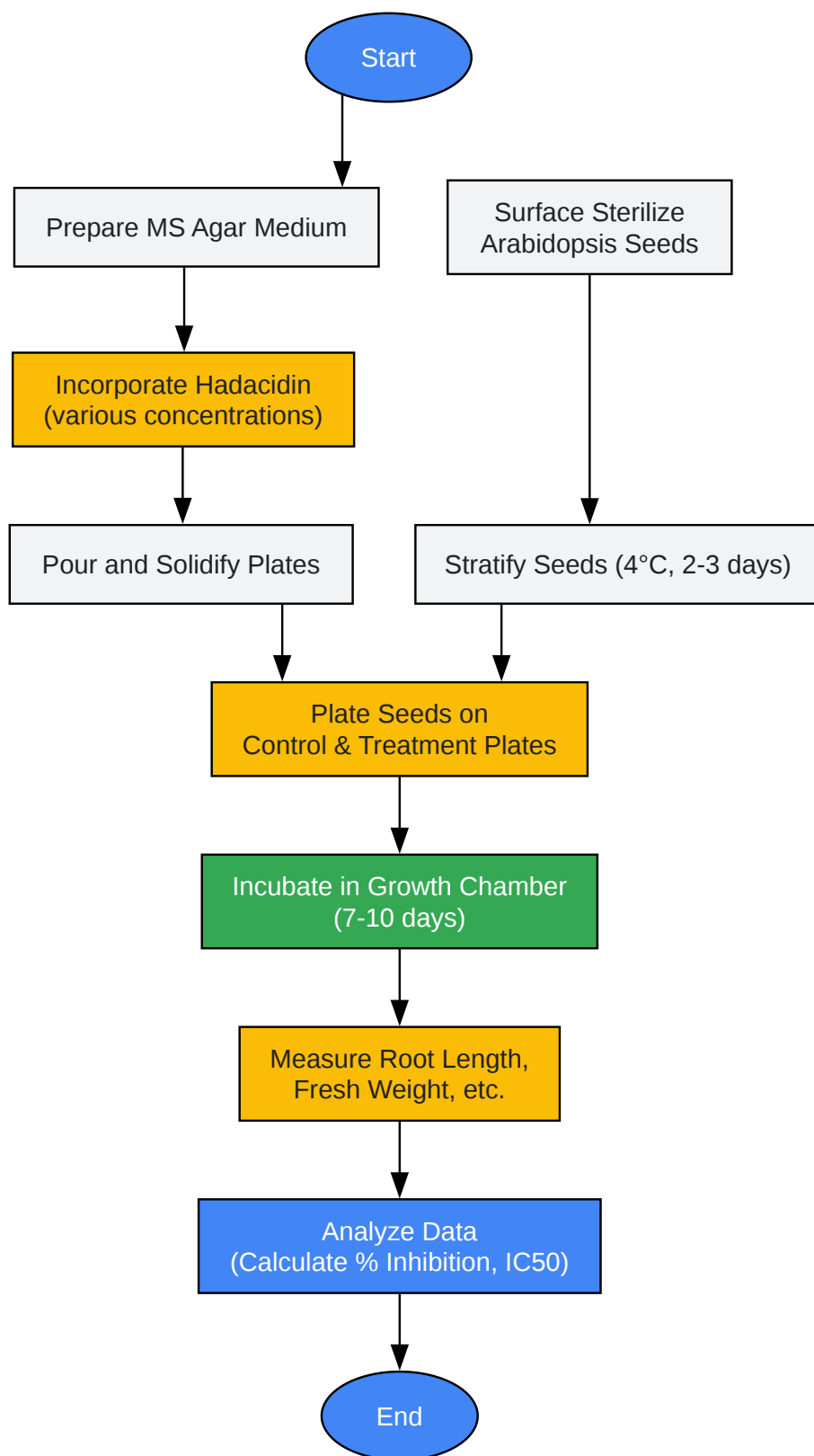
Hadacidin, also known as N-formyl-N-hydroxyglycine, is a naturally occurring compound with potent plant growth inhibitory properties. It functions as a competitive inhibitor of adenylosuccinate synthetase, a crucial enzyme in the de novo purine biosynthesis pathway. By blocking this enzyme, **hadacidin** prevents the conversion of inosine monophosphate (IMP) to adenosine monophosphate (AMP), leading to a deficiency in essential adenine nucleotides and subsequent cessation of plant growth. These application notes provide detailed protocols for assessing the plant growth inhibition effects of **hadacidin** using various model plant systems.

Mechanism of Action

Hadacidin acts as an analogue of L-aspartate, one of the substrates for adenylosuccinate synthetase. This enzyme catalyzes the first committed step in the synthesis of AMP from IMP. The inhibition of this pathway disrupts the production of ATP and other essential adenine-containing compounds, ultimately leading to growth arrest and, at higher concentrations, plant death.

Signaling Pathway of Purine Biosynthesis Inhibition by **Hadacidin**





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